

Preventing tissue necrosis from perivascular thiopental sodium injection

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Technical Support Center: Perivascular Thiopental Sodium Injection

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals to prevent and manage tissue necrosis resulting from the perivascular injection of **thiopental sodium**.

Frequently Asked Questions (FAQs)

Q1: What is perivascular **thiopental sodium** injection and why is it a concern?

A1: Perivascular **thiopental sodium** injection, also known as extravasation, is the accidental leakage of **thiopental sodium** solution from a blood vessel into the surrounding subcutaneous tissue during intravenous administration. It is a significant concern because **thiopental sodium** is classified as a vesicant, meaning it can cause severe tissue damage, including inflammation, ulceration, and necrosis (tissue death).[1][2][3]

Q2: What is the primary mechanism by which **thiopental sodium** causes tissue necrosis?

A2: The primary mechanism of tissue damage is the high alkalinity of the **thiopental sodium** solution, which typically has a pH between 10.2 and 11.2.[1] This high pH is directly toxic to cells and leads to inflammation, cell death, and subsequent tissue necrosis.

Q3: What are the initial signs of **thiopental sodium** extravasation?



A3: Initial signs include pain, burning, or stinging at the injection site, swelling, redness (erythema), and blanching of the skin. As the injury progresses, induration (hardening of the tissue), blistering, and ulceration may occur.

Q4: What immediate steps should be taken if thiopental sodium extravasation is suspected?

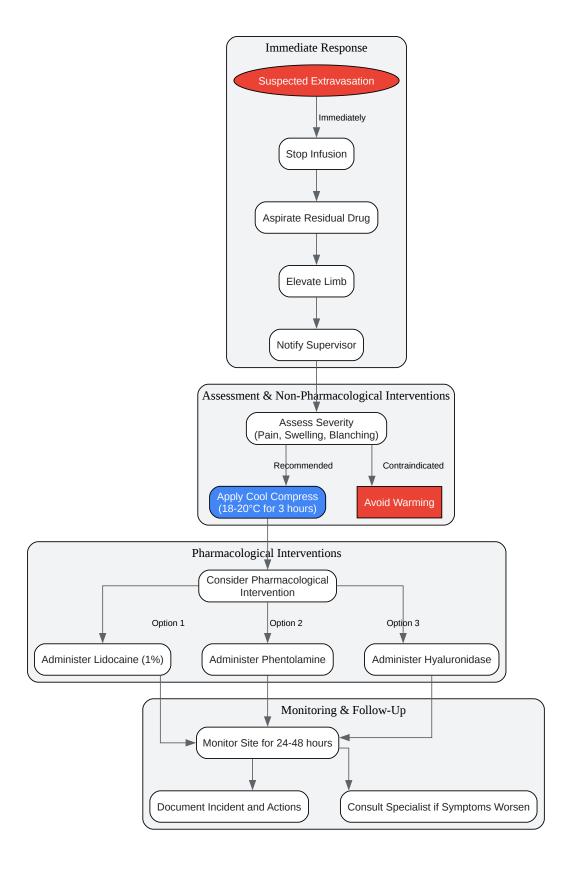
A4: If extravasation is suspected, the following immediate actions are recommended:

- · Stop the infusion immediately.
- Leave the cannula in place to attempt aspiration of any residual drug from the tissue.
- Gently aspirate with a syringe to remove as much of the extravasated solution as possible.
- Do not flush the line.
- Elevate the affected limb to help reduce swelling.
- Mark the affected area to monitor for any changes.
- Notify a supervisor or responsible personnel immediately.

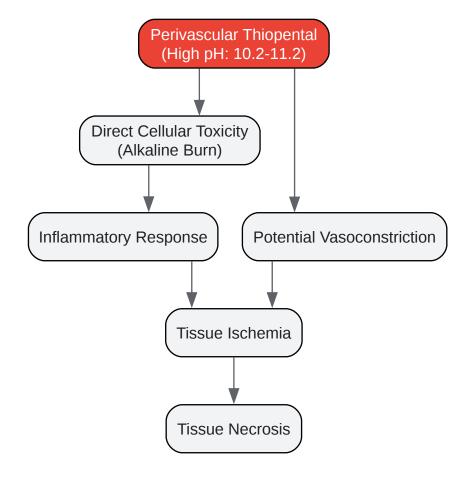
Troubleshooting Guides Issue: Suspected Thiopental Sodium Extravasation

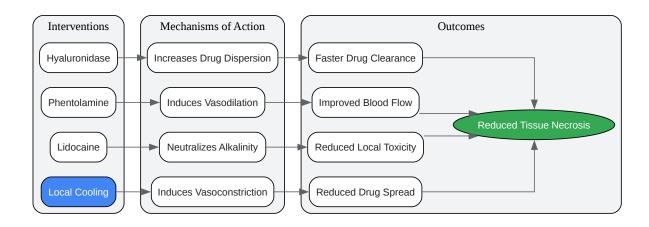
This guide provides a step-by-step approach to managing a suspected extravasation event.











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